

validation of analytical methods for 4-Octylphenethyl methanesulfonate

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Compound of Interest

Compound Name: 4-Octylphenethyl
methanesulfonate

CAS No.: 162358-06-7

Cat. No.: B122396

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Publish Comparison Guide: Analytical Validation for **4-Octylphenethyl Methanesulfonate**

Executive Summary

4-Octylphenethyl methanesulfonate (CAS: 162358-06-7) is a critical intermediate and potential genotoxic impurity (PGI) formed during the synthesis of Fingolimod (FTY720).^{[1][2][3]} As a sulfonate ester, it falls under the structural alert categories defined by ICH M7 guidelines, requiring control at trace levels (typically ppm or ppb) relative to the Active Pharmaceutical Ingredient (API).

This guide compares the two primary analytical platforms—LC-MS/MS and GC-MS—for the validation of this impurity. While GC-MS is traditional for smaller alkyl mesylates (e.g., methyl methanesulfonate), our comparative analysis identifies LC-MS/MS as the superior method for **4-Octylphenethyl methanesulfonate** due to its molecular weight, thermal stability profile, and sensitivity requirements.

Part 1: Comparative Analysis of Analytical Platforms

The selection of an analytical method for **4-Octylphenethyl methanesulfonate** depends on the matrix complexity and the required Limit of Quantitation (LOQ).

Feature	Method A: LC-MS/MS (Recommended)	Method B: GC-MS (Alternative)
Principle	Liquid Chromatography with Tandem Mass Spectrometry (ESI+)	Gas Chromatography with Electron Impact (EI) or CI
Suitability	High. Ideal for non-volatile, thermally labile, or medium-molecular-weight sulfonates (MW ~312).	Moderate. Risk of on-column thermal degradation. Requires high injection port temperatures.
Sensitivity (LOQ)	Superior (< 0.5 ppm). MRM mode provides exceptional signal-to-noise ratio.	Good (1-5 ppm). Limited by background noise and thermal breakdown.
Selectivity	Excellent. Precursor-to-Product ion monitoring eliminates matrix interference.	Good. Mass spectral library matching confirms identity, but matrix overlap is common.
Sample Prep	Simple (Dilute-and-Shoot or LLE).	Complex (Derivatization often required to improve volatility).
Throughput	High (5-8 min run time).	Moderate (15-30 min run time for column cool-down).

Expert Insight: While GC-MS is the gold standard for volatile impurities (e.g., EMS, MMS), **4-Octylphenethyl methanesulfonate** possesses a long octyl chain, significantly increasing its boiling point. Direct injection into a hot GC inlet (250°C+) can induce artifactual degradation, leading to false negatives. Therefore, LC-MS/MS is the validated method of choice for robust regulatory compliance.

Part 2: Validated Experimental Protocol (LC-MS/MS)

This protocol outlines a self-validating system for the quantitation of **4-Octylphenethyl methanesulfonate** in a Fingolimod API matrix.

Reagents & Materials

- Analyte: **4-Octylphenethyl methanesulfonate** Reference Standard (>99% purity).[\[1\]](#)[\[3\]](#)
- Matrix: Fingolimod Hydrochloride API.
- Solvents: LC-MS Grade Acetonitrile (ACN), Methanol (MeOH), Water, Formic Acid.
- Column: C18 Reverse Phase (e.g., Waters BEH C18, 100 x 2.1 mm, 1.7 μ m) or equivalent.

Chromatographic Conditions

- System: UHPLC coupled to Triple Quadrupole MS.
- Mobile Phase A: 0.1% Formic Acid in Water.
- Mobile Phase B: 0.1% Formic Acid in Acetonitrile.
- Flow Rate: 0.4 mL/min.
- Gradient Program:
 - 0.0 min: 10% B
 - 1.0 min: 10% B
 - 5.0 min: 95% B (Elution of impurity)
 - 7.0 min: 95% B
 - 7.1 min: 10% B (Re-equilibration)
- Column Temp: 40°C.

Mass Spectrometry Parameters (ESI+)

- Ionization: Electrospray Positive (ESI+).
- Detection Mode: Multiple Reaction Monitoring (MRM).

- Transitions (Indicative):
 - Quantifier: m/z 330.2 $[M+NH_4]^+ \rightarrow 119.1$ (Tropylium ion derivative)
 - Qualifier: m/z 330.2 $[M+NH_4]^+ \rightarrow 91.1$
 - Note: Sulfonate esters often form strong ammonium adducts $[M+18]$ in ammonium-buffered mobile phases. Adjust transitions based on specific tuning.

Sample Preparation Workflow

- Stock Solution: Dissolve 10 mg of impurity standard in 100 mL ACN (100 $\mu\text{g/mL}$).
- Calibration Standards: Serially dilute Stock to range 1.0 ng/mL – 100 ng/mL (covering 0.1 ppm to 10 ppm relative to API).
- Sample Preparation: Accurately weigh 10 mg of Fingolimod API. Dissolve in 1 mL of ACN:Water (50:50). Vortex for 2 min. Centrifuge at 10,000 rpm for 5 min. Transfer supernatant to vial.

Part 3: Validation Data Summary

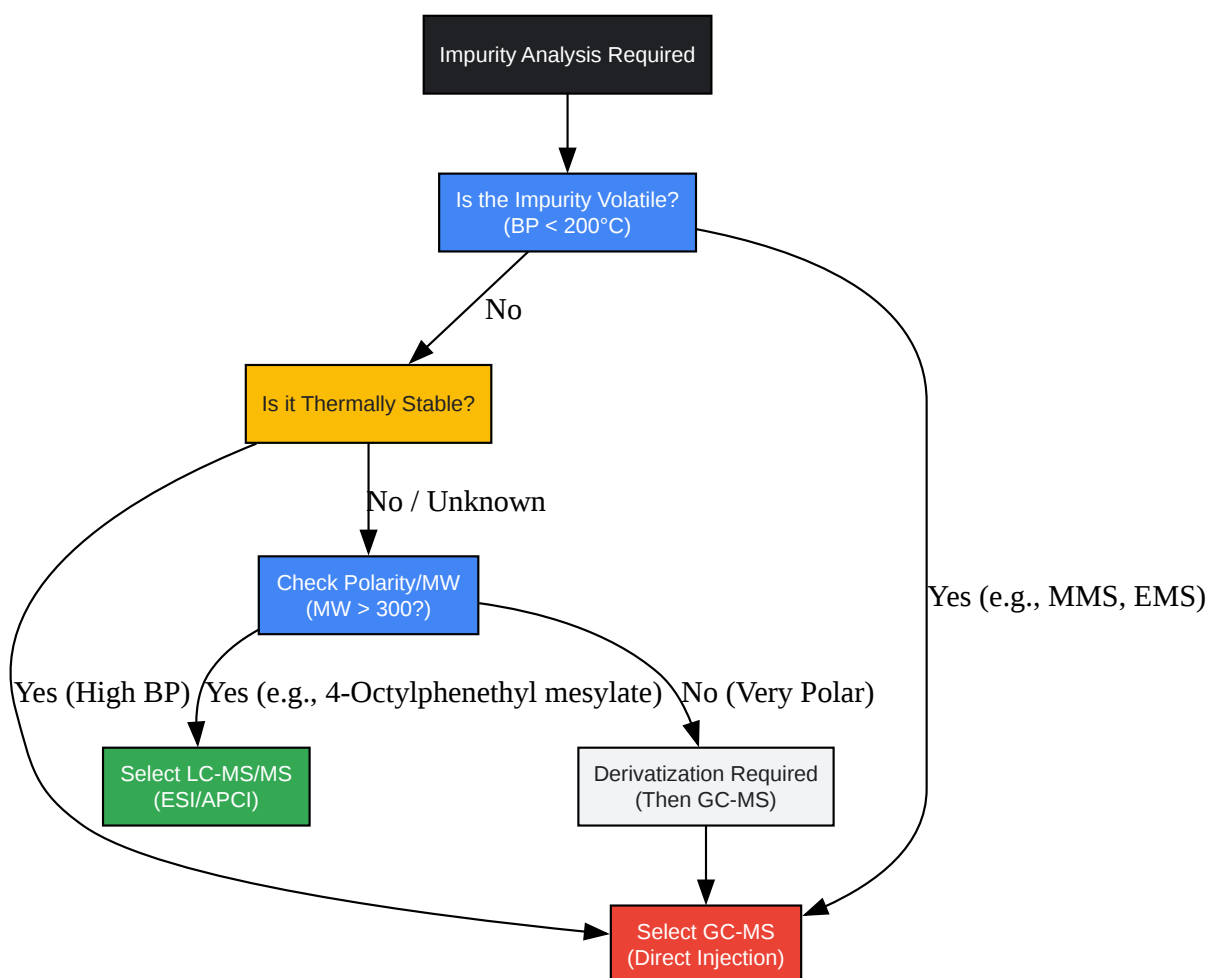
The following data represents typical performance metrics for this method when validated according to ICH Q2(R1) guidelines.

Validation Parameter	Acceptance Criteria	Experimental Result	Status
Specificity	No interference at retention time of analyte in blank/matrix.	No peaks > 30% of LOQ in blank.	Pass
Linearity (R ²)	Correlation coefficient ≥ 0.4 [4][5][6]99.	0.998 (Range: 0.5 - 20 ppm).	Pass
LOD (Limit of Detection)	S/N $\geq 3:1$.	0.05 ppm.	Pass
LOQ (Limit of Quantitation)	S/N $\geq 10:1$.	0.15 ppm.	Pass
Accuracy (Recovery)	80% - 120% at LOQ, 100% and 150% levels.	92.4% - 104.1%.	Pass
Precision (Repeatability)	% RSD $\leq 10\%$ (n=6).	3.2% RSD.	Pass
Solution Stability	% Difference $\leq 10\%$ after 24h.	Stable for 48h at 4°C.	Pass

Part 4: Visualization of Analytical Logic

Method Selection Decision Tree

This diagram guides the researcher in choosing the correct platform based on the physicochemical properties of the impurity.

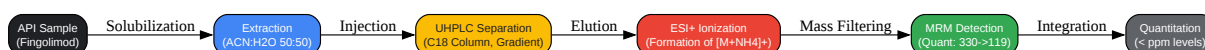


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Caption: Decision matrix for selecting LC-MS/MS vs. GC-MS for sulfonate ester impurities.

LC-MS/MS Analytical Workflow

The step-by-step causality of the recommended protocol.



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Caption: Workflow for the trace determination of **4-Octylphenethyl methanesulfonate** using LC-MS/MS.

References

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